

Application Note: Comprehensive NMR Spectroscopic Characterization of 11-oxo Fluticasone Propionate

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Compound of Interest

Compound Name: 11-Oxo Fluticasone Propionate

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Introduction

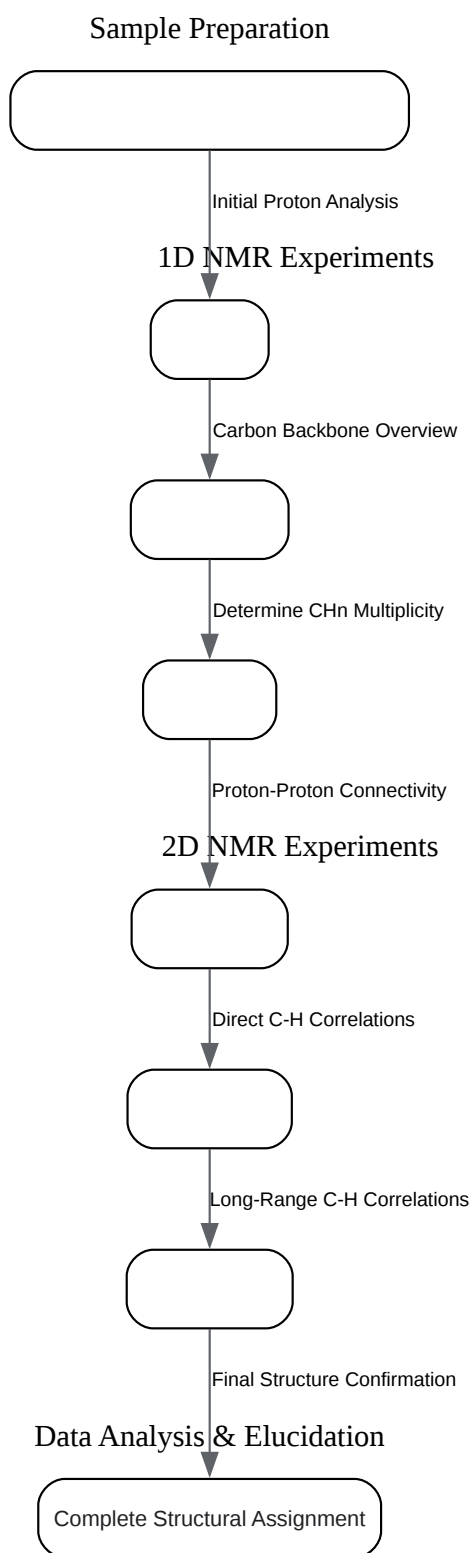
11-oxo fluticasone propionate is a significant metabolite and impurity of fluticasone propionate, a potent synthetic corticosteroid widely used in the treatment of asthma and allergic rhinitis.[1] The structural integrity and purity of pharmaceutical compounds are paramount for their safety and efficacy. Nuclear Magnetic Resonance (NMR) spectroscopy is an unparalleled analytical technique for the unambiguous structural elucidation and quantification of drug substances and their related compounds. This application note provides a comprehensive guide to the characterization of **11-oxo fluticasone propionate** using a suite of one-dimensional (1D) and two-dimensional (2D) NMR experiments. As a Senior Application Scientist, this guide is structured to provide not only step-by-step protocols but also the scientific rationale behind the experimental choices, ensuring a robust and validated approach to the analysis of this important steroidal compound.

The key structural difference between fluticasone propionate and its 11-oxo derivative is the oxidation of the 11 β -hydroxyl group to a ketone. This modification induces significant and

predictable changes in the NMR chemical shifts of adjacent nuclei, particularly within the C-ring of the steroid backbone. Understanding these spectral changes is crucial for the positive identification and differentiation of **11-oxo fluticasone propionate** from its parent drug.

Experimental Design and Rationale

A multi-technique NMR approach is essential for the complete and unambiguous assignment of all proton (^1H) and carbon (^{13}C) signals in the **11-oxo fluticasone propionate** molecule. The experimental workflow is designed to build a comprehensive picture of the molecular structure, starting from simple 1D spectra and progressing to more complex 2D correlation experiments.



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Figure 1: Experimental workflow for the NMR characterization of **11-oxo fluticasone propionate**.

Materials and Methods

Sample Preparation

For optimal results in both ^1H and ^{13}C NMR experiments, a sample concentration of 5-10 mg of **11-oxo fluticasone propionate** dissolved in approximately 0.6 mL of deuterated dimethyl sulfoxide (DMSO- d_6) is recommended.[2] DMSO- d_6 is an excellent solvent for many corticosteroids and its residual proton signal at ~2.50 ppm and carbon signals at ~39.52 ppm provide convenient internal references.[3] Ensure the sample is fully dissolved to avoid line broadening and artifacts in the spectra. Sonication may be employed to aid dissolution.

NMR Data Acquisition

All NMR spectra should be acquired on a high-field NMR spectrometer (e.g., 500 MHz or higher) to ensure adequate signal dispersion, which is particularly important for complex molecules like steroids.

Detailed Protocols

^1H NMR Spectroscopy

- Purpose: To obtain an overview of the proton environment in the molecule.
- Protocol:
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Typical acquisition parameters: 32 scans, 2-second relaxation delay, 30° pulse angle.
 - Process the data with an exponential window function to improve the signal-to-noise ratio.
 - Reference the spectrum to the residual DMSO- d_6 peak at 2.50 ppm.

$^{13}\text{C}\{^1\text{H}\}$ NMR and DEPT Spectroscopy

- Purpose: To identify the number of unique carbon atoms and determine the multiplicity of each carbon (CH_3 , CH_2 , CH , or quaternary C).

- Protocol:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Acquire a DEPT-135 spectrum. In a DEPT-135 spectrum, CH and CH_3 signals appear as positive peaks, while CH_2 signals are negative. Quaternary carbons are not observed.
 - Reference the spectra to the DMSO- d_6 carbon signal at 39.52 ppm.

2D NMR: ^1H - ^1H COSY

- Purpose: To establish proton-proton spin coupling networks, identifying which protons are adjacent to each other in the molecule.[\[4\]](#)[\[5\]](#)
- Protocol:
 - Acquire a standard gradient-selected COSY (gCOSY) spectrum.
 - Process the data to obtain a symmetrical 2D plot where cross-peaks indicate coupled protons.

2D NMR: ^1H - ^{13}C HSQC

- Purpose: To identify all carbons that are directly bonded to protons.[\[4\]](#)[\[5\]](#)
- Protocol:
 - Acquire a gradient-selected Heteronuclear Single Quantum Coherence (gHSQC) spectrum.
 - The resulting 2D spectrum will show correlations between the chemical shifts of protons on the F2 axis and the chemical shifts of their directly attached carbons on the F1 axis.

2D NMR: ^1H - ^{13}C HMBC

- Purpose: To identify longer-range (typically 2-3 bond) correlations between protons and carbons. This is a crucial experiment for connecting different spin systems and assigning quaternary carbons.[\[4\]](#)[\[5\]](#)

- Protocol:
 - Acquire a gradient-selected Heteronuclear Multiple Bond Correlation (gHMBC) spectrum.
 - The resulting 2D spectrum will display cross-peaks between protons and carbons that are separated by two or three bonds.

Spectral Interpretation and Data Analysis

The complete assignment of the ^1H and ^{13}C NMR spectra of **11-oxo fluticasone propionate** requires a systematic analysis of the data obtained from the suite of NMR experiments.

Key Structural Features and Expected Chemical Shifts

The presence of the 11-keto group is the most significant structural modification compared to fluticasone propionate. This will cause a substantial downfield shift of the C-12 protons and the C-9 and C-12 carbons, and an upfield shift of the C-10 carbon, as observed in other 11-keto steroids.[6] The ^{13}C NMR data for 11-ketoprogesterone can serve as a useful reference for the expected shifts in the C-ring.[7]

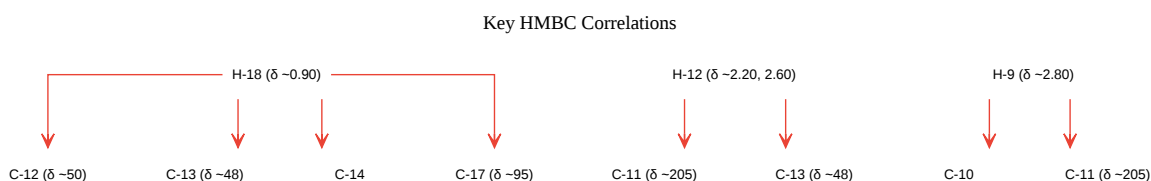
Atom	Expected ¹ H Chemical Shift (ppm)	Expected ¹³ C Chemical Shift (ppm)	Rationale for Assignment
H-1	~7.30	C-1: ~155	Olefinic proton, part of an AB system with H-2.
H-2	~6.25	C-2: ~128	Olefinic proton, part of an AB system with H-1.
C-3	-	C-3: ~186	Ketone carbonyl carbon.
H-4	~6.10	C-4: ~124	Olefinic proton.
C-5	-	C-5: ~168	Quaternary olefinic carbon.
H-6 α	~2.50	C-6: ~33	Methylene proton, coupled to H-7 protons.
H-9 α	~2.80	C-9: ~60	Methine proton, deshielded by the adjacent 11-keto group.
C-11	-	C-11: ~205	Ketone carbonyl carbon, a key indicator of the 11-oxo structure.
H-12 α/β	~2.20, ~2.60	C-12: ~50	Methylene protons, significantly deshielded by the adjacent 11-keto group.
C-13	-	C-13: ~48	Quaternary carbon.

H-16 α	~3.10	C-16: ~40	Methine proton, adjacent to the methyl group.
C-17	-	C-17: ~95	Quaternary carbon, attached to the propionate and thioester groups.
CH ₃ (C-18)	~0.90	C-18: ~16	Methyl protons, typically a singlet.
SCH ₂ F	~5.80	SCH ₂ F: ~85	Methylene protons of the fluoromethyl thioester, a characteristic singlet.
Propionate CH ₂	~2.30	Propionate CH ₂ : ~27	Methylene protons of the propionate group, a quartet.
Propionate CH ₃	~1.10	Propionate CH ₃ : ~9	Methyl protons of the propionate group, a triplet.

Note: The chemical shifts are approximate and may vary slightly depending on the exact sample conditions.

Utilizing 2D NMR for Structural Elucidation

The following diagram illustrates how key HMBC correlations can be used to piece together the structure of **11-oxo fluticasone propionate**.



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Figure 2: Key HMBC correlations for confirming the C-ring and adjacent quaternary carbons.

- COSY: Will confirm the connectivity of protons within the steroid rings, for example, the coupling between H-1 and H-2, and the protons on the B and D rings.
- HSQC: Will directly link each proton to its attached carbon, providing a foundation for the assignment of the carbon spectrum.
- HMBC: Is crucial for identifying the connectivity across quaternary carbons. For instance, the methyl protons at C-18 will show correlations to C-12, C-13, C-14, and C-17, firmly establishing the environment of the D-ring. The protons at C-12 will show a strong correlation to the C-11 ketone, confirming its position.

Conclusion

The combination of 1D (^1H , ^{13}C , DEPT) and 2D (COSY, HSQC, HMBC) NMR spectroscopy provides a powerful and definitive method for the structural characterization of **11-oxo fluticasone propionate**. By carefully preparing the sample and systematically acquiring and interpreting a suite of NMR experiments, researchers can confidently identify this important metabolite and impurity, ensuring the quality and safety of fluticasone propionate-containing pharmaceutical products. The protocols and data interpretation strategies outlined in this application note provide a robust framework for the successful NMR analysis of this and other related steroidal compounds.

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